

In-Depth Technical Guide: Safety and Handling of L-Valine 4-Nitroanilide

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Compound of Interest

Compound Name: *L-Valine 4-nitroanilide*

Cat. No.: *B555166*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for **L-Valine 4-nitroanilide**, a chromogenic substrate widely used in enzymatic assays. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental results.

Chemical and Physical Properties

L-Valine 4-nitroanilide hydrochloride is a white to off-white powder.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **L-Valine 4-nitroanilide** hydrochloride

Property	Value
Synonyms	L-Val-pNA·HCl, L-Valine p-nitroanilide hydrochloride
CAS Number	77835-49-5
Molecular Formula	C ₁₁ H ₁₅ N ₃ O ₃ ·HCl
Molecular Weight	273.61 g/mol
Appearance	White to off-white powder
Purity	≥ 99% (HPLC)
Optical Rotation	[α] _{D20} = +63 ± 2° (c=1 in MeOH)
Storage Temperature	≤ -4 °C

Hazard Identification and Safety Precautions

While some safety data sheets for L-Valine suggest it is not a hazardous substance, the introduction of the 4-nitroanilide group may alter its toxicological properties. Therefore, it is prudent to handle **L-Valine 4-nitroanilide** with care, assuming it may be a potential irritant and harmful if ingested or inhaled.

Table 2: Hazard Identification and Personal Protective Equipment (PPE)

Hazard	Description	Recommended PPE
Acute Oral Toxicity	May be harmful if swallowed.	Standard laboratory attire
Skin Corrosion/Irritation	May cause skin irritation upon prolonged contact.	Protective gloves
Serious Eye Damage/Irritation	May cause eye irritation.	Safety glasses with side shields or goggles
Acute Inhalation Toxicity	May be harmful if inhaled, potentially causing respiratory tract irritation.	Respiratory protection (if dust is generated)

General Handling Precautions:

- Work in a well-ventilated area to minimize inhalation of dust.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.
- Store in a cool, dry place, away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

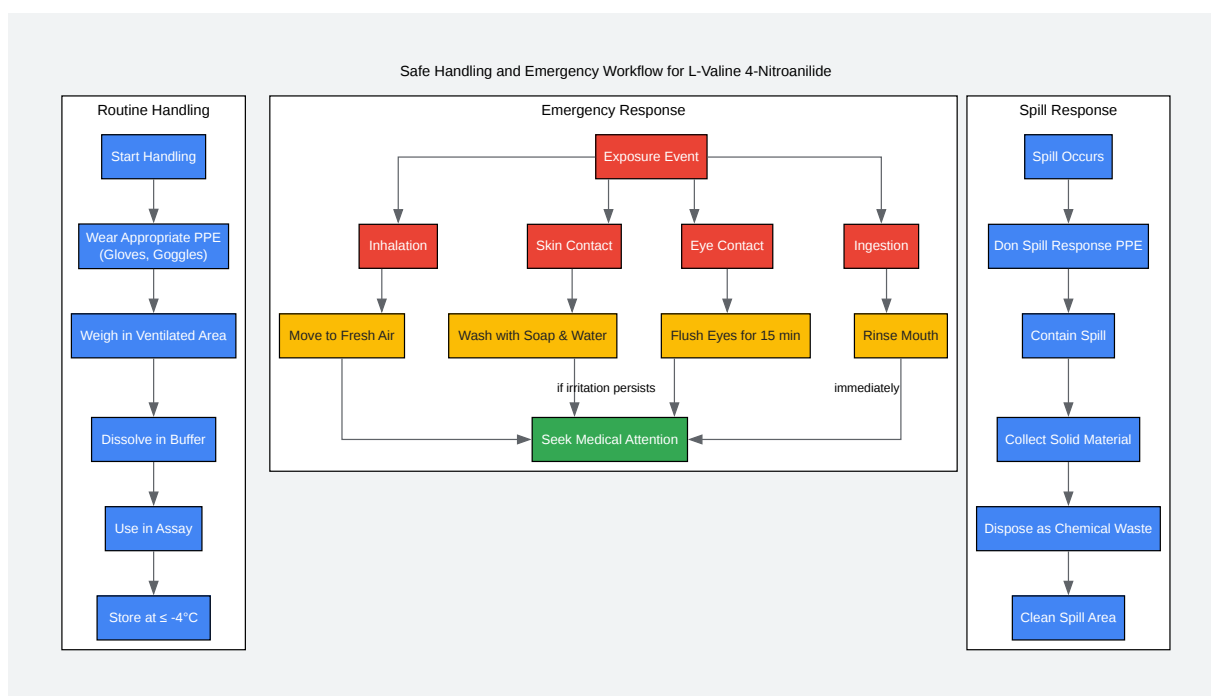
In the event of exposure or a spill, follow the procedures outlined below.

Table 3: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill Response:

In case of a spill, wear appropriate personal protective equipment. Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal. Clean the spill area thoroughly.



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Caption: Workflow for routine handling, emergency response, and spill cleanup of **L-Valine 4-nitroanilide**.

Experimental Protocols

L-Valine 4-nitroanilide is a chromogenic substrate for various proteases, such as elastase. The enzymatic reaction cleaves the amide bond, releasing p-nitroaniline, which can be quantified spectrophotometrically at approximately 405 nm.

General Enzymatic Assay Protocol (Example with Elastase)

This protocol is a general guideline and may require optimization for specific enzymes and experimental conditions.

Materials:

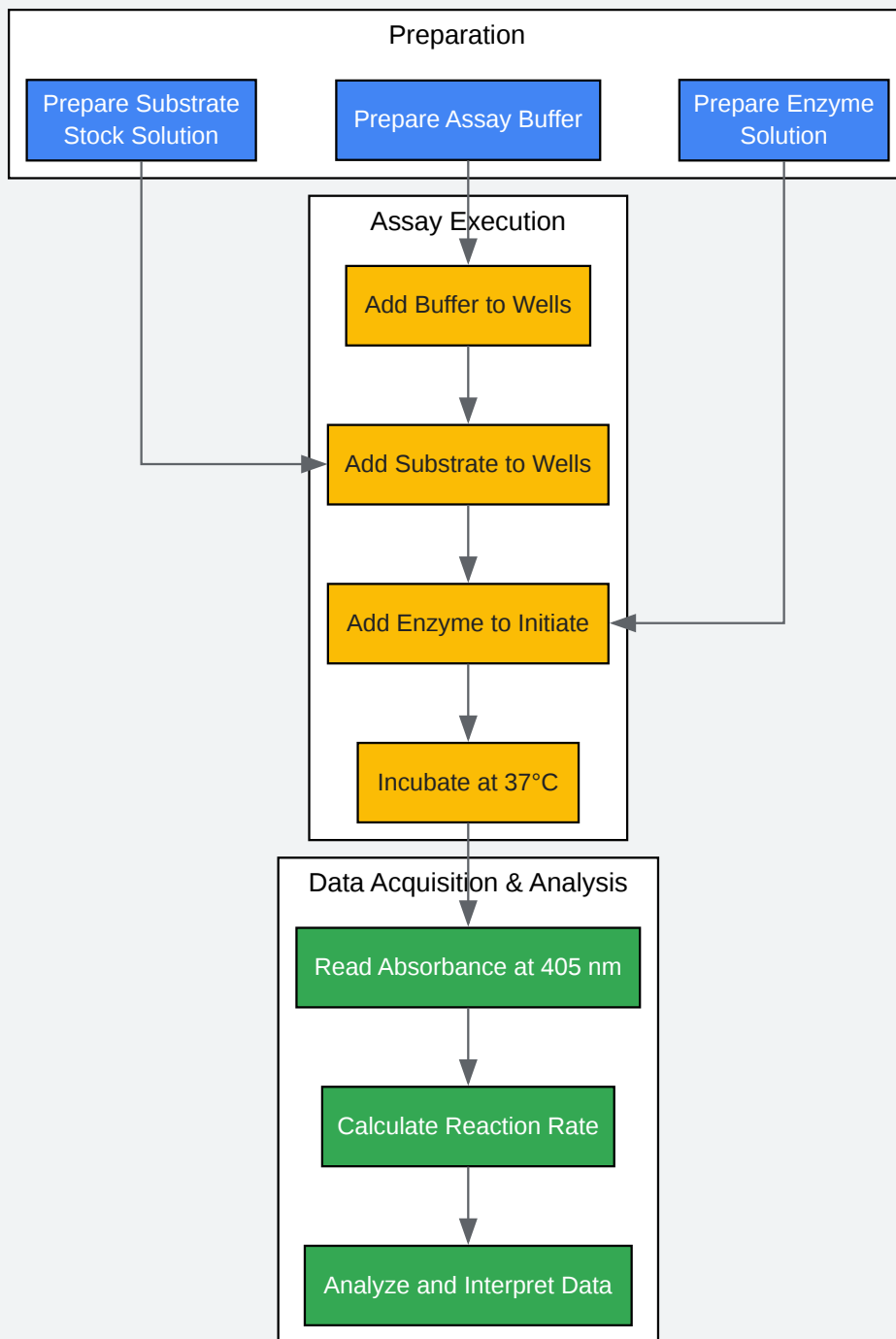
- **L-Valine 4-nitroanilide** hydrochloride
- Porcine Pancreatic Elastase
- Tris-HCl buffer (e.g., 0.1 M, pH 8.0)
- 96-well microplate
- Microplate reader

Procedure:

- Prepare Substrate Stock Solution:
 - Dissolve **L-Valine 4-nitroanilide** hydrochloride in the appropriate buffer (e.g., Tris-HCl) to a stock concentration (e.g., 10 mM). The solubility may be enhanced by using a small amount of an organic solvent like DMSO before diluting with buffer.
- Prepare Enzyme Solution:
 - Prepare a stock solution of elastase in the assay buffer. The final concentration will depend on the enzyme's activity and should be determined empirically.
- Assay Setup:

- In a 96-well plate, add the assay buffer to each well.
- Add the substrate solution to each well to achieve the desired final concentration.
- To initiate the reaction, add the enzyme solution to the wells. The final volume in each well should be consistent (e.g., 200 μL).
- Include appropriate controls:
 - Blank: Buffer and substrate, no enzyme.
 - Enzyme control: Buffer and enzyme, no substrate.
- Data Acquisition:
 - Immediately place the microplate in a plate reader pre-set to the appropriate temperature (e.g., 37°C).
 - Measure the absorbance at 405 nm at regular intervals (e.g., every minute) for a set period (e.g., 15-30 minutes).
- Data Analysis:
 - Calculate the rate of reaction (change in absorbance per unit time) for each well.
 - Subtract the rate of the blank from the rates of the experimental wells.
 - The concentration of the released p-nitroaniline can be calculated using the Beer-Lambert law (ϵ of p-nitroaniline at 405 nm is approximately 10,500 $\text{M}^{-1}\text{cm}^{-1}$).

General Enzymatic Assay Workflow

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Caption: A generalized workflow for performing an enzymatic assay using **L-Valine 4-nitroanilide** as a substrate.

Disposal Considerations

Dispose of **L-Valine 4-nitroanilide** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. Do not dispose of down the drain or in regular trash.

Toxicological Information

Detailed toxicological data for **L-Valine 4-nitroanilide** is not readily available. However, based on the components, it should be handled with the assumption that it may have toxic properties. The toxicological properties of the parent compound, L-Valine, are well-documented and it is generally considered to be of low toxicity. However, the addition of the 4-nitroanilide moiety can significantly alter the toxicological profile.

Disclaimer: This guide is intended for informational purposes only and does not substitute for a comprehensive risk assessment by qualified professionals. Always consult the most up-to-date Safety Data Sheet (SDS) for the specific product you are using.

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References

- 1. combi-blocks.com [combi-blocks.com]
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